

BAY-2413555: A Deep Dive into its M2 Receptor Selectivity Profile

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Compound of Interest

Compound Name: BAY-2413555

Cat. No.: B15619539

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the M2 muscarinic acetylcholine receptor (M2R) selectivity profile of **BAY-2413555**, a potent, selective positive allosteric modulator (PAM). The information presented herein is curated for researchers, scientists, and drug development professionals seeking an in-depth understanding of this compound's pharmacological characteristics.

Executive Summary

BAY-2413555 is a novel small molecule that exhibits high potency and selectivity for the M2 muscarinic acetylcholine receptor. As a positive allosteric modulator, it enhances the binding and signaling of the endogenous agonist, acetylcholine, at the M2 receptor. This compound has demonstrated negligible agonistic activity on its own and shows no significant allosteric effects on other human muscarinic acetylcholine receptors (M1, M3, M4, and M5), highlighting its specific mechanism of action. The selectivity of **BAY-2413555** makes it a valuable tool for studying M2 receptor function and a potential therapeutic agent for conditions where potentiation of parasympathetic signaling is desired.

Data Presentation

The following tables summarize the quantitative data available for **BAY-2413555**, providing a clear comparison of its activity across different muscarinic receptor subtypes.

Table 1: Binding Affinity of **BAY-2413555** for the Human M2 Receptor

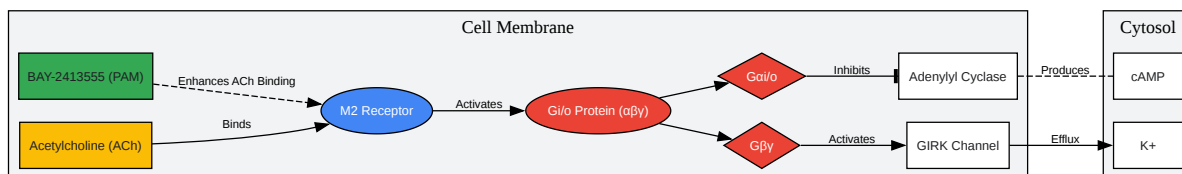
Parameter	Value	Assay Type
Kd	17 nM	Radioligand Binding Assay

Table 2: Functional Potency and Selectivity of **BAY-2413555**

Receptor Subtype	EC50	Assay Type	Species	Comments
M2	2.0 nM	M2-GIRK Functional Assay	Human	Potent positive allosteric modulation
M1	Not Reported	Ca2+ Mobilization Assay	Human	No significant allosteric effects observed[1]
M3	Not Reported	Ca2+ Mobilization Assay	Human	No significant allosteric effects observed[1]
M4	Not Reported	Ca2+ Mobilization Assay	Human	No significant allosteric effects observed[1]
M5	Not Reported	Ca2+ Mobilization Assay	Human	No significant allosteric effects observed[1]

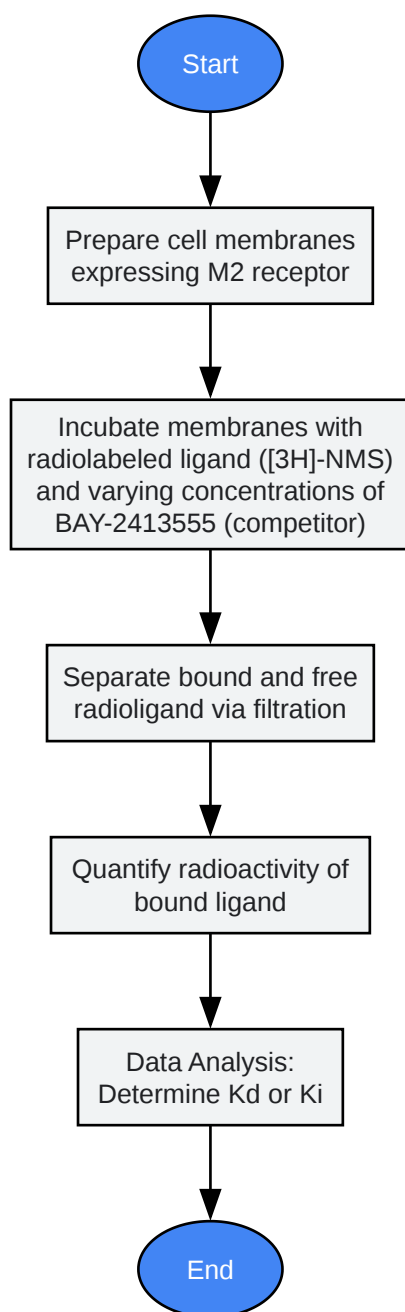
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and methodologies discussed, the following diagrams have been generated using Graphviz.



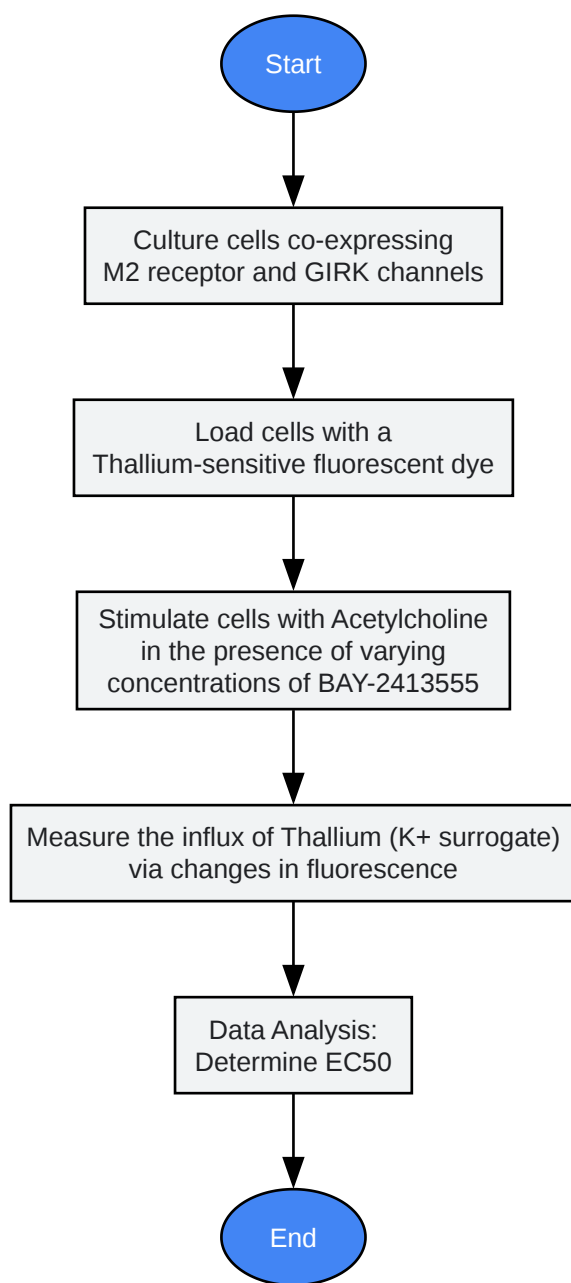
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M2 Receptor Signaling Pathway



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Radioligand Binding Assay Workflow



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References

- 1. BAY 2413555 | M2 mAChR PAM | Probechem Biochemicals [probechem.com]
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